

Physical properties of ethyl 1-methylpiperidine-2-carboxylate

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Compound of Interest

Compound Name: *Ethyl 1-methylpiperidine-2-carboxylate*

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An In-depth Technical Guide to the Physical Properties of **Ethyl 1-Methylpiperidine-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 1-methylpiperidine-2-carboxylate is a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. As a derivative of piperidine, a scaffold present in numerous pharmaceuticals, a thorough understanding of its physical properties is paramount for its effective use in research and development.^[1] This guide provides a detailed examination of the key physicochemical characteristics of **ethyl 1-methylpiperidine-2-carboxylate**, including its molecular structure, boiling point, density, and refractive index. Furthermore, it outlines robust, field-proven experimental protocols for the precise determination of these properties, emphasizing the causality behind methodological choices to ensure data integrity. This document is intended to serve as a comprehensive resource for scientists, enabling them to handle, purify, and utilize this compound with confidence and precision in synthetic and drug development workflows.

Introduction to a Privileged Scaffold Intermediate

The piperidine ring is a cornerstone structural motif in medicinal chemistry, renowned for its favorable pharmacokinetic properties and its presence in a wide array of clinically approved

drugs.[1] **Ethyl 1-methylpiperidine-2-carboxylate**, also known as Ethyl 1-methylpipercolinate, serves as a valuable synthetic intermediate for accessing more complex molecules within this class.[2][3] Its physical state, volatility, and solubility are not mere data points; they are critical parameters that govern its purification, reaction conditions, formulation, and ultimately, its utility in the synthesis of novel therapeutic agents.[1][3]

The precise characterization of its physical properties is the first step in any rigorous scientific investigation. It allows researchers to establish benchmarks for purity, design appropriate separation techniques like distillation, and select suitable solvent systems for reactions and analysis. This guide is structured to provide both the foundational data and the practical knowledge required to work with this important chemical entity.

Physicochemical Properties

Ethyl 1-methylpiperidine-2-carboxylate is a colorless to light yellow liquid at room temperature.[2] Its core physical properties are dictated by its molecular structure, which features a saturated nitrogen-containing ring, a methyl group on the nitrogen, and an ethyl ester functional group.

Summary of Physical Data

The essential physical and chemical properties of **ethyl 1-methylpiperidine-2-carboxylate** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₉ H ₁₇ NO ₂	[2]
Molecular Weight	171.24 g/mol	[2]
Appearance	Clear, colorless to light yellow liquid	[2]
Boiling Point	92-96 °C at 11 mmHg	[2]
Density	0.975 g/mL at 25 °C	[2]
Refractive Index (n ₂₀ /D)	1.452	[2]
Flash Point	165 °F (73.9 °C)	[2]
Vapor Pressure	0.457 mmHg at 25 °C	[2]
Solubility	Soluble in most organic solvents (e.g., ethanol, ether)	[2]
Predicted pKa	8.26 ± 0.10	[2]

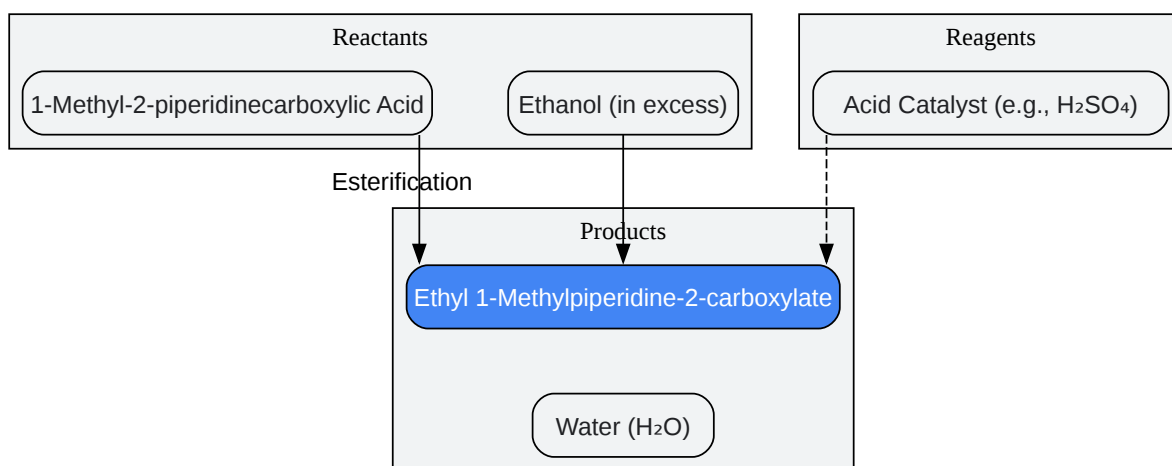
Scientific Implications of Properties

- Boiling Point & Volatility:** The boiling point of 92-96 °C at a reduced pressure of 11 mmHg indicates that the compound is moderately volatile.[2] This property is crucial for purification via vacuum distillation, a common method for separating liquids with high boiling points at atmospheric pressure, which helps to prevent thermal decomposition.[4] The relatively low vapor pressure at 25 °C further confirms its moderate volatility.[2]
- Density:** With a density of 0.975 g/mL, the compound is slightly less dense than water.[2] This value is essential for converting mass to volume in laboratory preparations and for predicting phase separation behavior in biphasic reaction or extraction systems.
- Refractive Index:** The refractive index is a highly sensitive measure of a substance's purity. The specified value of 1.452 serves as a reliable benchmark for quality control.[2] Any deviation from this value can indicate the presence of impurities or residual solvents.

- Solubility: Its solubility in common organic solvents makes it a versatile reagent in a wide range of synthetic transformations.[2] This property dictates the choice of reaction media and purification solvents (e.g., for chromatography or extraction).

Synthesis and Structural Context

A common laboratory-scale synthesis of **ethyl 1-methylpiperidine-2-carboxylate** involves the esterification of 1-methyl-2-piperidinecarboxylic acid.[2] This reaction provides a clear context for the final structure of the molecule.

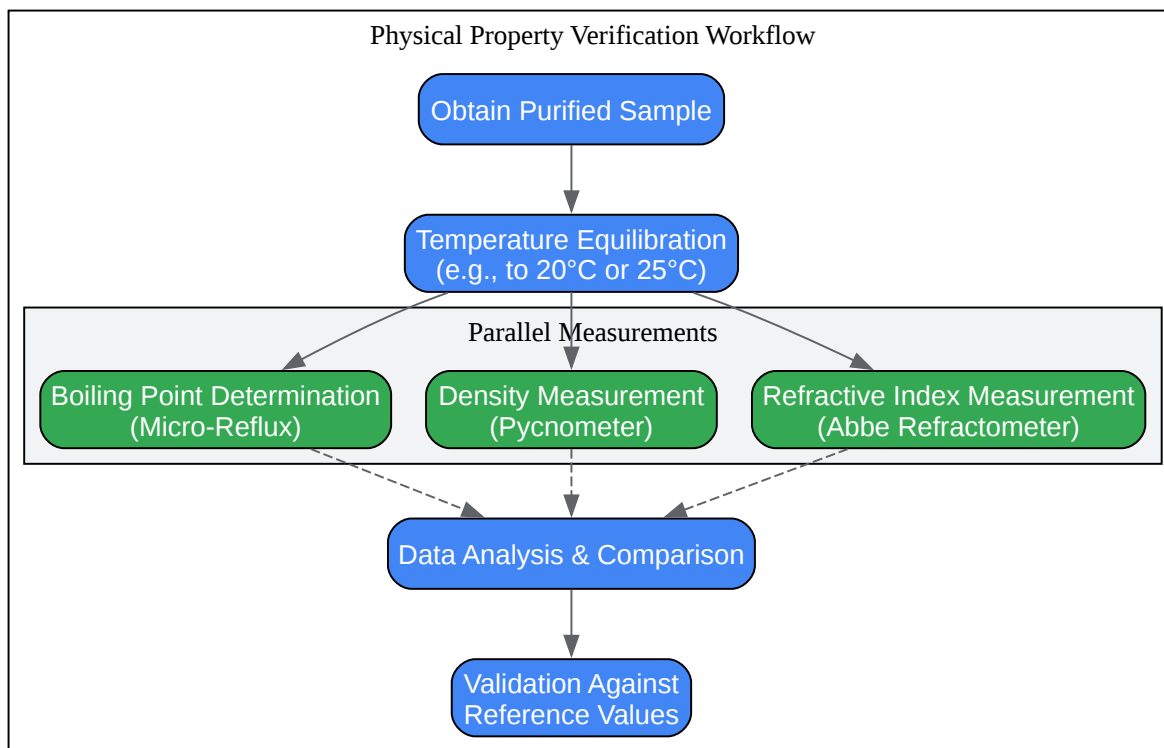


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Caption: Fischer esterification synthesis pathway.

Experimental Determination of Physical Properties

The following protocols are designed as self-validating systems, incorporating steps for ensuring accuracy and precision.



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Caption: Experimental workflow for property validation.

Boiling Point Determination (Micro-Reflux Method)

This method is ideal for small sample volumes and provides an accurate boiling point by ensuring the thermometer bulb is in equilibrium with the vapor of the boiling liquid.[5]

- Principle of Causality: A liquid boils when its vapor pressure equals the applied external pressure.[5] During reflux, the vapor continuously condenses and returns to the liquid, creating a stable temperature equilibrium between the liquid and vapor phases that corresponds to the boiling point at that pressure.[5]

- Step-by-Step Protocol:
 - Apparatus Setup: Place approximately 0.5 mL of the sample into a small test tube with a magnetic stir bar. Clamp the test tube in a heating block on a stirrer hot plate.[\[5\]](#)
 - Thermometer Placement: Suspend a thermometer so that its bulb is approximately 1 cm above the surface of the liquid. This ensures it measures the vapor temperature, not the liquid temperature, which can be superheated.[\[5\]](#)
 - Heating: Turn on the stirrer for gentle mixing to prevent bumping. Heat the block slowly.[\[5\]](#)
 - Observation: Observe the formation of a "reflux ring"—a ring of condensing vapor on the test tube walls. Adjust the thermometer's height so the bulb is level with this ring.[\[5\]](#)
 - Measurement: When the liquid is gently refluxing and the temperature reading on the thermometer stabilizes for 1-2 minutes, record this temperature as the boiling point. Record the ambient pressure.[\[5\]](#)
 - Validation: For highest accuracy, the boiling point should be corrected to standard pressure if the measurement was made at a different pressure.

Density Determination

This protocol uses a graduated cylinder and an electronic balance, a straightforward method for determining density.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Principle of Causality: Density is an intrinsic property defined as mass per unit volume ($\rho = m/V$).[\[6\]](#)[\[7\]](#) The accuracy of the determination depends entirely on the precision of the mass and volume measurements.
- Step-by-Step Protocol:
 - Mass of Empty Cylinder: Place a clean, dry 10 mL graduated cylinder on an electronic balance and tare the mass to zero, or record the mass (m_1).[\[6\]](#)[\[8\]](#)
 - Volume Measurement: Carefully add approximately 5-10 mL of **ethyl 1-methylpiperidine-2-carboxylate** to the graduated cylinder. To avoid parallax error, read the volume (V) from the bottom of the meniscus at eye level.[\[6\]](#)[\[8\]](#)

- Mass Measurement: Place the filled cylinder back on the balance and record the mass of the liquid (m_2). If you tared the balance, this is the direct mass. If you recorded the empty mass, the liquid's mass is $m_2 - m_1$.[\[6\]](#)[\[8\]](#)
- Calculation: Calculate the density using the formula $\rho = \text{mass} / V$. Ensure the temperature of the liquid is recorded, as density is temperature-dependent.
- Validation: Repeat the procedure two more times and calculate the average density to improve precision and minimize random errors.[\[6\]](#)[\[8\]](#)

Refractive Index Determination

The Abbe refractometer is a standard instrument for the rapid and precise measurement of the refractive index of liquids.[\[9\]](#)

- Principle of Causality: The refractive index measures how much the path of light is bent, or refracted, when it enters a material. It is a fundamental physical constant that depends on temperature and the wavelength of light used. Therefore, temperature control is critical for an accurate measurement.[\[10\]](#)
- Step-by-Step Protocol:
 - Instrument Calibration: Ensure the refractometer is clean and calibrated using a standard of known refractive index, such as distilled water.
 - Sample Application: Place a few drops of the sample onto the prism of the refractometer and close the prism.
 - Temperature Control: Allow the sample to equilibrate to the standard measurement temperature, typically 20 °C, using the instrument's integrated water bath.
 - Measurement: Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - Reading: Read the refractive index value from the instrument's scale.
 - Validation: Clean the prism thoroughly with an appropriate solvent (e.g., ethanol or isopropanol) and a soft lens tissue after the measurement to prevent contamination for the

next user.

Applications in Research and Drug Development

The physical properties of **ethyl 1-methylpiperidine-2-carboxylate** are directly relevant to its application as a synthetic intermediate.^[3]

- **Synthetic Versatility:** Its liquid form and solubility in organic solvents allow it to be used in a wide variety of reaction conditions, from homogenous solutions to biphasic systems.
- **Purification and Scale-Up:** The documented boiling point under vacuum is critical for designing purification protocols, especially for large-scale synthesis where distillation is the preferred method for removing impurities.^[4]
- **Precursor to Bioactive Molecules:** As a piperidine derivative, this compound is a building block for molecules targeting the central nervous system, as well as for anticancer and antimicrobial agents.^{[1][11]} The N-methyl group and the ethyl ester at the 2-position provide specific steric and electronic properties that can be crucial for molecular recognition at biological targets.^[11]

Safety and Handling

Based on available safety data, **ethyl 1-methylpiperidine-2-carboxylate** is classified as a corrosive substance that can cause burns.^[2] It may also cause irritation upon contact with the skin and eyes or if inhaled.^[2]

- **Personal Protective Equipment (PPE):** Always wear suitable protective clothing, chemical-resistant gloves, and eye/face protection (safety goggles and/or face shield).^[2]
- **Handling:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.
- **Storage:** Store in a tightly sealed container in a dry, well-ventilated place at room temperature.^[2]
- **Spills and First Aid:** In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.^[2] In case of an accident or if you feel unwell, seek immediate medical

attention.[2]

Conclusion

Ethyl 1-methylpiperidine-2-carboxylate is a chemical intermediate whose physical properties are integral to its successful application in research and development. The data and protocols presented in this guide—from boiling point and density to validated methods for their determination—provide researchers with the necessary tools to ensure purity, optimize reaction conditions, and handle the compound safely. A firm grasp of these fundamental characteristics is essential for leveraging this versatile piperidine derivative in the synthesis of the next generation of complex molecules and potential therapeutics.

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